

# 2-Amino-5-bromo-4-methoxynicotinonitrile: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: 2-Amino-5-bromo-4-methoxynicotinonitrile

Cat. No.: B1294184

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 951884-75-6 Molecular Formula:  $C_7H_6BrN_3O$  Molecular Weight: 228.05 g/mol

This document provides a comprehensive overview of the material safety data, handling procedures, and physicochemical properties of **2-Amino-5-bromo-4-methoxynicotinonitrile**. The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and use of this compound. Due to the limited availability of a complete, officially published Material Safety Data Sheet (MSDS) for this specific compound, this guide consolidates available data from chemical suppliers and extrapolates from closely related analogs. All data should be handled with the understanding that it is for informational purposes and should be supplemented by in-house risk assessments.

## Physicochemical and Safety Data

The following tables summarize the key quantitative data available for **2-Amino-5-bromo-4-methoxynicotinonitrile**.

Table 1: Chemical and Physical Properties[1]

Property	Value
IUPAC Name	2-amino-5-bromo-4-methoxynicotinonitrile
CAS Number	951884-75-6
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrN <sub>3</sub> O
Molecular Weight	228.05
Appearance	No data available
Solubility	No data available
Storage Temperature	Ambient Temperature[2]

Table 2: Hazard Identification and Safety Precautions[2]

Category	Information
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/protective clothing/eye protection/face protection.

## Experimental Protocols

While specific experimental protocols for **2-Amino-5-bromo-4-methoxynicotinonitrile** are not readily available in the public domain, a general protocol for handling and disposal can be established based on its known hazards.

## General Handling and Storage Protocol

Objective: To outline the safe handling and storage procedures for **2-Amino-5-bromo-4-methoxynicotinonitrile** in a laboratory setting.

Materials:

- **2-Amino-5-bromo-4-methoxynicotinonitrile**
- Appropriate Personal Protective Equipment (PPE):
  - Nitrile gloves
  - Safety goggles or face shield
  - Laboratory coat
- Chemical fume hood
- Spatula and weighing paper
- Tightly sealed, labeled storage container

Procedure:

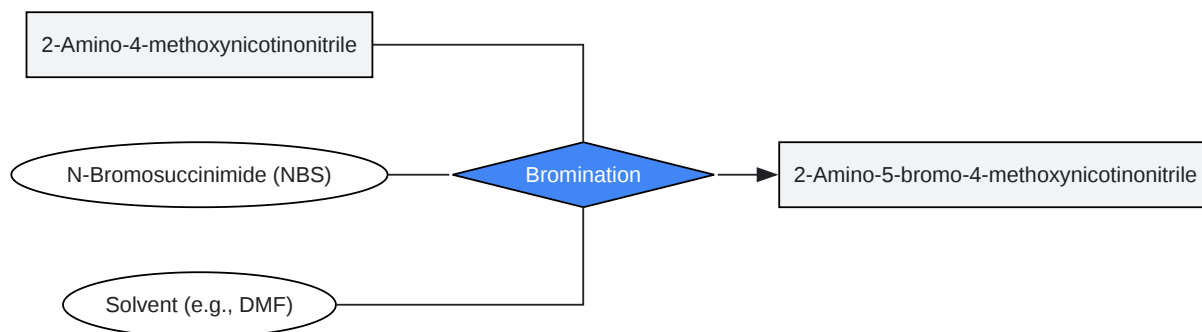
- Risk Assessment: Before handling, conduct a thorough risk assessment for the planned experiment.
- Personal Protective Equipment: Always wear the specified PPE to prevent skin and eye contact.
- Ventilation: Handle the compound in a certified chemical fume hood to avoid inhalation of any dust or vapors.
- Weighing and Transfer:
  - Carefully weigh the required amount of the compound on weighing paper using a clean spatula.
  - Avoid generating dust during transfer.

- Transfer the compound to the reaction vessel inside the fume hood.
- Storage:
  - Store the compound in a cool, dry, and well-ventilated area.
  - Keep the container tightly sealed to prevent moisture ingress and contamination.[3]
  - The compound should be stored at ambient temperature.[2]
- Spill Response:
  - In case of a spill, evacuate the area and prevent dust dispersal.
  - Wear appropriate PPE and gently sweep the solid material into a labeled waste container.
  - Clean the spill area with a suitable solvent and decontaminate all equipment used.
- Waste Disposal:
  - Dispose of waste material, including contaminated PPE and weighing paper, in a designated hazardous waste container.
  - All waste disposal must be in accordance with local, state, and federal regulations.

## Proposed Synthesis of 2-Amino-5-bromo-4-methoxynicotinonitrile

Disclaimer: The following is a proposed synthetic route based on the synthesis of structurally similar compounds, specifically 2-Amino-5-bromo-4-methylpyridine. This protocol has not been verified for **2-Amino-5-bromo-4-methoxynicotinonitrile** and should be adapted and optimized by qualified personnel.

Reaction Scheme:



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Caption: Proposed synthesis of **2-Amino-5-bromo-4-methoxynicotinonitrile**.

Objective: To synthesize **2-Amino-5-bromo-4-methoxynicotinonitrile** via electrophilic bromination of 2-Amino-4-methoxynicotinonitrile.

Materials:

- 2-Amino-4-methoxynicotinonitrile
- N-Bromosuccinimide (NBS)
- N,N-Dimethylformamide (DMF) or other suitable aprotic solvent
- Deionized water
- Acetonitrile
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel

- Thin Layer Chromatography (TLC) apparatus
- Büchner funnel and filter paper

Procedure:

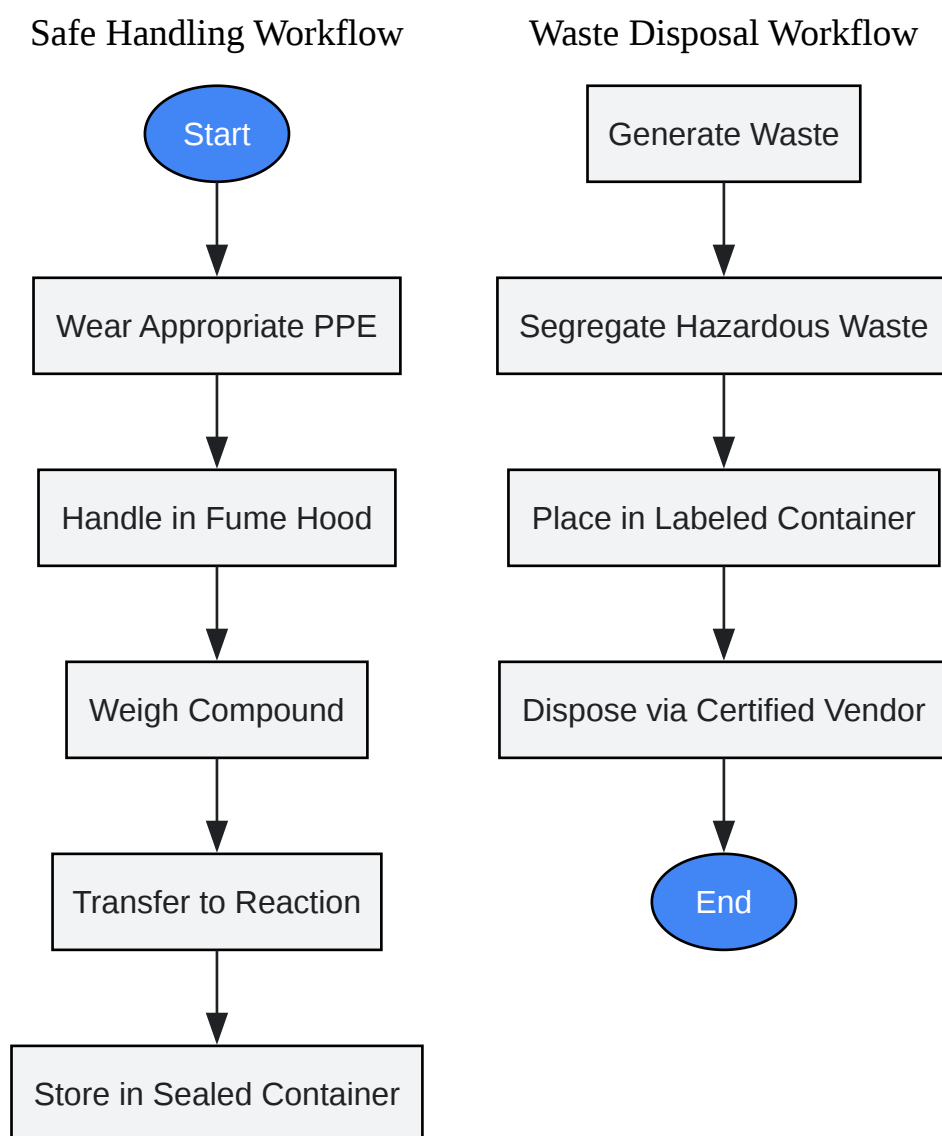
- **Reaction Setup:** In a round-bottom flask, dissolve 2-Amino-4-methoxynicotinonitrile in DMF under an inert atmosphere. Cool the solution in an ice bath.
- **Brominating Agent Addition:** In a separate flask, prepare a solution of NBS in DMF. Add the NBS solution dropwise to the cooled solution of the starting material while maintaining a low temperature.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at a controlled temperature (e.g., 20°C) for several hours. Monitor the reaction progress by TLC until the starting material is consumed.
- **Work-up:** Upon completion, quench the reaction by pouring the mixture into water. This should precipitate the crude product.
- **Purification:**
  - Filter the solid using a Büchner funnel and wash thoroughly with water.
  - Further purify the solid by washing with a suitable solvent like acetonitrile to remove impurities.
  - Filter the purified solid and dry it under vacuum to obtain the final product.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available information on the specific biological activity or signaling pathways associated with **2-Amino-5-bromo-4-methoxynicotinonitrile**. Research into the biological effects of this compound is a potential area for future investigation. Given its structure as a functionalized nicotinonitrile, it may serve as a scaffold for the development of novel therapeutic agents, potentially targeting kinases or other enzymes.

## Workflow Diagrams

Disclaimer: As no specific experimental workflows or signaling pathways involving **2-Amino-5-bromo-4-methoxynicotinonitrile** have been identified in the literature, the following diagram illustrates a general workflow for the safe handling and disposal of a hazardous chemical compound, which is applicable to the substance in question.



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Caption: General workflow for safe handling and disposal of **2-Amino-5-bromo-4-methoxynicotinonitrile**.

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## References

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